

atriopeptin analog I cross-reactivity with other natriuretic peptide receptors

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: atriopeptin analog I

CAS No.: 117038-68-3

Cat. No.: S1819741

[Get Quote](#)

Atriopeptin I Binding Affinity Across Receptor Subtypes

A 1989 study distinguished two subtypes of Atrial Natriuretic Peptide (ANP) receptors based on their immunochemical features and affinity for **atriopeptin I** (ANP5-25). The table below summarizes the key experimental findings [1].

Receptor Type	Tissue Location (Bovine)	Affinity for Atriopeptin I (K _D)	Immunochemical Reactivity
Type I (ANP Receptor)	Lung, Kidney, Ovary, Choroid Plexus	~10 ⁻⁹ M (Moderate) [1]	Strongly cross-reacted with antiserum raised against bovine lung ANP receptor [1]
Type II (ANP Receptor)	Adrenal Cortex, Vascular Tissues	~10 ⁻⁶ M (Weak) [1]	Recognized only weakly by the same antiserum [1]

The core finding is a **1,000-fold difference** in atriopeptin I affinity, which served as a key functional distinction between the two receptor subtypes [1].

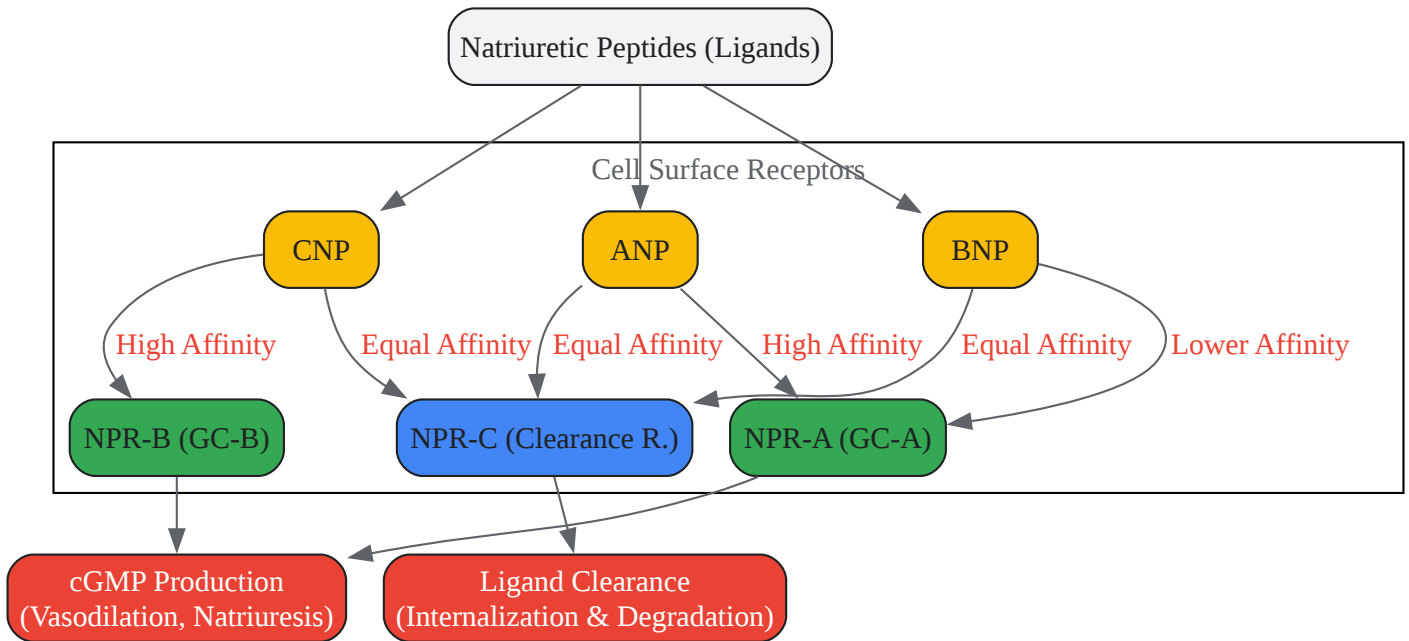
Experimental Methodology Overview

The key experiments from the 1989 study that generated the data above were conducted as follows [1]:

- **Immunochemical Subtyping:** Triton X-100 extracts were prepared from various bovine tissues (lung, kidney, adrenal, etc.). These extracts were incubated with an antiserum raised against the purified ANP receptor from bovine lung. The strength of cross-reactivity was measured to classify receptors as Type I or Type II.
- **Ligand Binding Specificity:** The binding affinity (K_D) of atriopeptin I for the receptors in different tissues was determined through competitive binding assays.
- **Structural Analysis:** Receptors from both types were affinity-labeled and analyzed by **SDS-PAGE** (Sodium Dodecyl Sulfate–Polyacrylamide Gel Electrophoresis) under reducing and non-reducing conditions to determine their molecular weights and subunit structures. The analysis revealed that both type I and type II receptors had similar disulfide-linked dimeric structures [1].

Natriuretic Peptide Receptor Classification

The following diagram summarizes the modern classification of natriuretic peptide receptors and their interactions. The "Type I/II" distinction from the 1989 study generally corresponds to the NPR-A and NPR-C receptors defined later [2] [3].



[Click to download full resolution via product page](#)

Research Guidance and Next Steps

The available data is from a single, older study. For a robust and contemporary comparison guide, consider these steps:

- **Explore Modern Databases:** Use resources like **PubMed** and **UniProt** to search for recent studies on "NPR-A ligand specificity," "NPR-C binding affinity," or the structural determinants of natriuretic peptide receptor selectivity, which was a topic of more recent research [4].
- **Investigate Structural Data:** The structural basis for receptor specificity and degeneracy has been elucidated. Look for crystal structures of NPR-C in complex with ANP, BNP, and CNP to understand the molecular interactions at a deeper level [4].
- **Expand on Experimental Methods:** Modern techniques like **Surface Plasmon Resonance (SPR)** for real-time binding kinetics and **cGMP accumulation assays** to measure functional receptor activity are now standard. Incorporating these would update the experimental protocols significantly.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Immunochemical and biochemical distinction of subtypes of atrial... [pubmed.ncbi.nlm.nih.gov]
2. sciencedirect.com/topics/neuroscience/ natriuretic - peptide - receptor -b [sciencedirect.com]
3. Atrial natriuretic - Wikipedia peptide [en.wikipedia.org]
4. Structural determinants of natriuretic specificity and... peptide receptor [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [atriopeptin analog I cross-reactivity with other natriuretic peptide receptors]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1819741#atriopeptin-analog-i-cross-reactivity-with-other-natriuretic-peptide-receptors>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com